

Application Notes and Protocols for Polymer Analysis Using 3-Methylpentane

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Compound of Interest

Compound Name: 3-Methylpentane

Cat. No.: B165638

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Introduction

3-Methylpentane, a branched alkane, presents itself as a viable, non-polar solvent for the analysis of various polymers, particularly polyolefins such as polyethylene (PE) and polypropylene (PP). Its physical and chemical properties, including a relatively low boiling point, low viscosity, and good solvency for non-polar macromolecules at elevated temperatures, make it a suitable alternative to more common, and often more hazardous, solvents like 1,2,4-trichlorobenzene (TCB) and decalin in specific applications.

These application notes provide detailed protocols for the use of **3-methylpentane** as a solvent in key polymer analysis techniques: Size-Exclusion Chromatography (SEC) / Gel Permeation Chromatography (GPC), Viscometry, and Static Light Scattering (SLS).

Physicochemical Properties of 3-Methylpentane

A thorough understanding of the solvent's properties is critical for successful polymer analysis. Key properties of **3-methylpentane** are summarized in the table below.

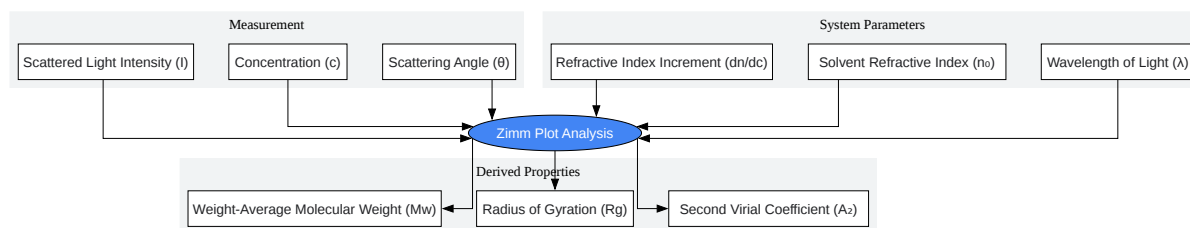
Property	Value	Reference
Molecular Formula	C ₆ H ₁₄	[1][2]
Molecular Weight	86.18 g/mol	[1]
Boiling Point	63.2 - 64 °C	[1][3][4]
Density	0.664 g/mL at 25 °C	[3][4]
Viscosity	0.307 cP at 25 °C	[1]
Refractive Index (n _{20/D})	1.376	[3]
Solubility in water	17.9 mg/L at 25 °C	[1][5]

I. Size-Exclusion Chromatography (SEC) / Gel Permeation Chromatography (GPC)

SEC/GPC is a powerful technique for determining the molecular weight distribution of polymers.[6][7][8] **3-Methylpentane** can be employed as a mobile phase for the analysis of polyolefins at elevated temperatures.

Logical Workflow for SEC/GPC Analysis





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